

# understanding Shp2-IN-19 selectivity profile

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## Compound of Interest

Compound Name: *Shp2-IN-19*

Cat. No.: *B12386232*

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## References

- [1. Off-target inhibition by active site-targeting SHP2 inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. A cellular target engagement assay for the characterization of SHP2 \(PTPN11\) phosphatase inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Setting sail: maneuvering SHP2 activity and its effects in cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [understanding Shp2-IN-19 selectivity profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12386232/docs#understanding-shp2-in-19-selectivity-profile\]](https://www.benchchem.com/product/b12386232/docs#understanding-shp2-in-19-selectivity-profile)

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